

synthesis of 3-Amino-3-(4-hydroxyphenyl)propanoic acid protocol

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Compound of Interest

Compound Name:	3-Amino-3-(4-hydroxyphenyl)propanoic acid
Cat. No.:	B1219115

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An efficient one-pot synthesis of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**, a valuable building block in pharmaceutical and materials science, is detailed in this application note. The protocol is designed for researchers, scientists, and professionals in drug development, offering a straightforward and reproducible method.

Introduction

3-Amino-3-(4-hydroxyphenyl)propanoic acid, also known as β -Tyrosine, is an unnatural β -amino acid. Its structure is foundational for the synthesis of various bioactive molecules and pharmaceutical intermediates, including tyrosine kinase receptor inhibitors. This protocol outlines a robust one-pot synthesis method starting from 4-hydroxybenzaldehyde, malonic acid, and ammonium acetate. The reaction proceeds via a tandem Knoevenagel condensation and Michael addition of ammonia, followed by decarboxylation.

Overall Reaction

Materials and Equipment

- Reagents:
 - 4-Hydroxybenzaldehyde
 - Malonic Acid

- Ammonium Acetate
- 1-Butanol (n-Butanol)
- Ethanol
- Deionized Water
- Equipment:
 - Round-bottom flask (500 mL)
 - Reflux condenser
 - Heating mantle
 - Magnetic stirrer and stir bar
 - Büchner funnel and filter flask
 - Filter paper
 - Beakers
 - Graduated cylinders
 - Drying oven
 - Analytical balance
 - Thin-Layer Chromatography (TLC) apparatus

Experimental Protocol

This protocol is based on a general procedure for the synthesis of β -amino acids.

1. Reaction Setup: a. To a 500 mL round-bottom flask equipped with a magnetic stir bar, add 4-hydroxybenzaldehyde (2.40 g). b. Add malonic acid (2.44 g) and ammonium acetate (3.54 g) to the flask. c. Add 200 mL of 1-butanol to the flask.

2. Reaction Execution: a. Attach a reflux condenser to the round-bottom flask. b. Place the flask in a heating mantle and begin stirring the mixture. c. Heat the mixture to reflux and maintain reflux for 1.5 to 2 hours. d. The reaction progress can be monitored by observing the cessation of CO₂ evolution. A precipitate will form as the reaction proceeds.

3. Product Isolation and Purification: a. After the reaction is complete, allow the mixture to cool to room temperature. b. Filter the formed precipitate using a Büchner funnel. c. Wash the collected solid sequentially with 100 mL of boiling 1-butanol (2 x 50 mL), 100 mL of boiling ethanol (2 x 50 mL), and 100 mL of water. This washing sequence removes unreacted starting materials and by-products.

4. Drying: a. Dry the purified precipitate in a drying oven at 80-100 °C for 8-10 hours to remove residual solvent. b. The final product is an off-white to white solid. The expected yield is between 65% and 80%.

5. Product Analysis: a. The purity of the final product can be assessed by Thin-Layer Chromatography (TLC). b. Further characterization can be performed using techniques such as NMR spectroscopy, IR spectroscopy, and mass spectrometry to confirm the structure of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**.

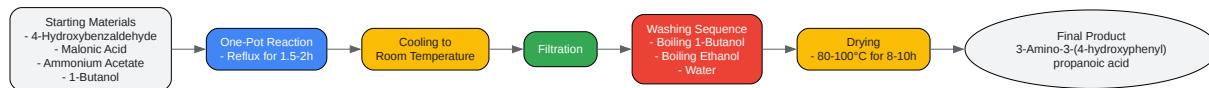
Data Presentation

The following table summarizes the quantitative data for the synthesis protocol.

Parameter	Value	Reference
Reagents		
4-Hydroxybenzaldehyde	2.40 g	
Malonic Acid	2.44 g	
Ammonium Acetate	3.54 g	
Molar Ratio (approx.)	1 : 1.1 : 2.3	(Calculated based on provided masses)
Solvent		
1-Butanol	200 mL	
Reaction Conditions		
Temperature	Reflux	
Reaction Time	1.5 - 2 hours	
Workup Solvents		
Boiling 1-Butanol	100 mL (2 x 50 mL)	
Boiling Ethanol	100 mL (2 x 50 mL)	
Water	100 mL	
Drying Conditions		
Temperature	80 - 100 °C	
Time	8 - 10 hours	
Yield	65 - 80%	

Visualization

The following diagram illustrates the workflow for the synthesis of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**.



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Caption: Workflow for the synthesis of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- 1-Butanol and ethanol are flammable; keep them away from open flames and ignition sources.
- Handle boiling solvents with care to avoid thermal burns.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.
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